

Application Notes and Protocols for YZ129 Stock Solution Preparation

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Compound of Interest

Compound Name: YZ129

Cat. No.: B1193886

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Introduction

YZ129 is a potent small molecule inhibitor of the Heat Shock Protein 90 (HSP90)-calcineurin-NFAT signaling pathway, demonstrating significant anti-tumor activity against glioblastoma.[1][2][3][4][5] It functions by directly binding to HSP90, thereby disrupting its chaperone effect on calcineurin, which in turn abrogates the nuclear translocation of the Nuclear Factor of Activated T-cells (NFAT).[1][4] This disruption also affects other pro-oncogenic pathways, including the PI3K/AKT/mTOR signaling axis.[1][4] **YZ129** has been shown to induce G2/M phase cell cycle arrest, promote apoptosis, and inhibit proliferation and migration of glioblastoma cells both in vitro and in xenograft models.[1][2][4]

This document provides detailed protocols for the preparation of **YZ129** stock solutions for use in research settings, along with a summary of its key biological activities and relevant signaling pathways.

Quantitative Data Summary

For ease of reference and experimental planning, the following tables summarize the key quantitative data for **YZ129**.

Table 1: Physicochemical Properties of **YZ129**

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₂ N ₂ O ₂	[3]
Molecular Weight	300.31 g/mol	[3][5]
CAS Number	1643120-60-8	[3][6]
Appearance	Faint brown-red to dark red powder	
Purity	≥98% (HPLC)	

Table 2: In Vitro Efficacy of **YZ129**

Parameter	Value	Cell Line	Conditions	Reference
IC ₅₀ (NFAT nuclear translocation)	820 nM	HeLa	Thapsigargin-induced	[2][3][5][6]
IC ₅₀ (HSP90α binding)	29.5 nM	Human HSP90α	Geldanamycin-FITC competition	
Effective Concentration	5 μM	U87 Glioblastoma	24h treatment for morphological changes, cell cycle arrest, and apoptosis studies	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM YZ129 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YZ129** in Dimethyl Sulfoxide (DMSO), a common solvent for this compound.

Materials:

- **YZ129** powder (purity $\geq 98\%$)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Pipettes and sterile filter tips

Procedure:

- Determine the required mass of **YZ129**:
 - The molecular weight of **YZ129** is 300.31 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 300.31 \text{ g/mol} \times 1000 \text{ mg/g} = 3.0031 \text{ mg}$
 - Accurately weigh out approximately 3 mg of **YZ129** powder using an analytical balance and record the exact weight.
- Dissolution in DMSO:
 - Transfer the weighed **YZ129** powder into a sterile microcentrifuge tube or vial.
 - Calculate the precise volume of DMSO needed to achieve a 10 mM concentration based on the actual weight of **YZ129**.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 300.31 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Add the calculated volume of DMSO to the tube containing the **YZ129** powder.

- Ensure Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - For complete dissolution, it is recommended to warm the tube at 37°C and use an ultrasonic bath.[3][7] Sonicate for 10-15 minutes or until no visible particles remain. Some sources suggest heating to 80°C to achieve higher solubility.[3][7]
- Storage of Stock Solution:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber tubes) to avoid repeated freeze-thaw cycles.[2]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

Note on Solubility: The solubility of **YZ129** in DMSO is reported as approximately 0.5 mg/mL (1.66 mM) by one source and 5.6 mg/mL (18.65 mM) with heating and sonication by another.[3][7] It is crucial to ensure complete dissolution before use.

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol describes the dilution of the 10 mM **YZ129** stock solution to a final working concentration for treating cells in culture (e.g., 5 µM for U87 glioblastoma cells).

Materials:

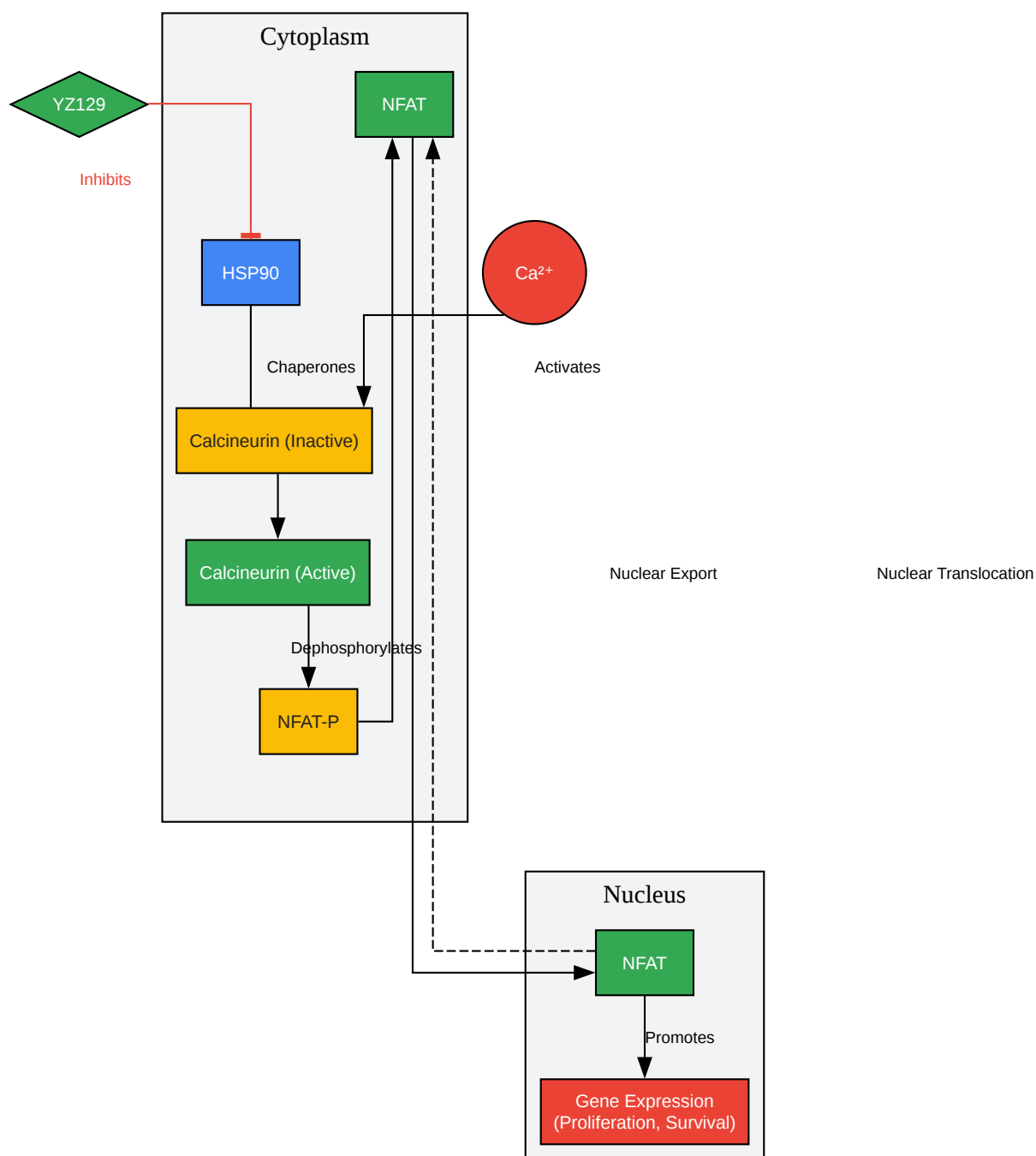
- 10 mM **YZ129** stock solution in DMSO
- Appropriate sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **YZ129** stock solution at room temperature.
- Serial Dilution:
 - It is recommended to perform serial dilutions to achieve the final working concentration accurately. For example, to prepare a 5 μ M working solution in 1 mL of culture medium:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of culture medium to get a 10 μ M solution.
 - Further dilute this intermediate solution. For instance, add 500 μ L of the 10 μ M solution to 500 μ L of culture medium to achieve a final concentration of 5 μ M.
 - The final concentration of DMSO in the culture medium should be kept low (typically \leq 0.1%) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Application to Cells:
 - Add the appropriate volume of the final working solution to your cell cultures to achieve the desired experimental concentration.

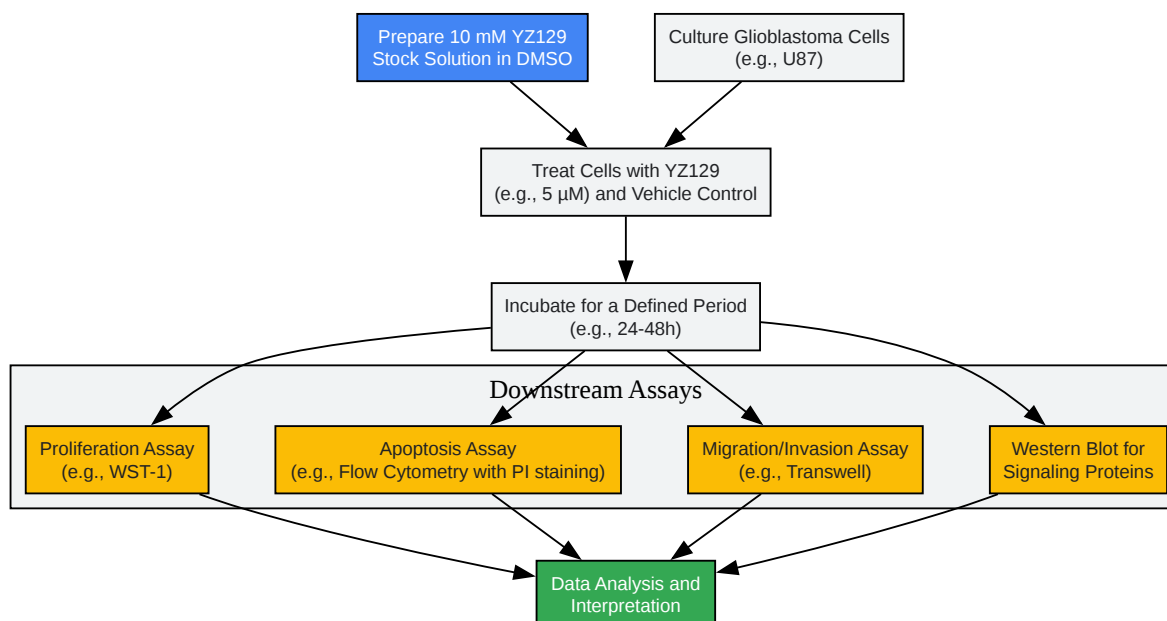
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the mechanism of action of **YZ129** and a general experimental workflow for its in vitro evaluation.



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Caption: Mechanism of **YZ129** action on the HSP90-calcineurin-NFAT pathway.



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Caption: General workflow for in vitro evaluation of **YZ129**.

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